Technical Guide: Solubility Profiling & Solvent Selection for 2-[(4-Methoxyphenyl)methoxy]acetonitrile

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Compound of Interest	
Compound Name:	*2-[(4-Methoxyphenyl)methoxy]acetonitrile*
CAS No.:	*1020944-81-3*
Cat. No.:	*B1416325*

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Executive Summary & Chemical Identity[1][2][3][4][5]

This guide provides an in-depth technical analysis of the solubility profile of **2-[(4-Methoxyphenyl)methoxy]acetonitrile** (also known as PMB-protected glycolonitrile). As a critical intermediate in the synthesis of complex pharmaceutical scaffolds, its solubility behavior dictates the efficiency of reaction kinetics, extraction protocols, and purification yields.

Unlike simple commodity chemicals, this compound exhibits a "chimeric" polarity profile—balancing a lipophilic p-methoxybenzyl (PMB) protecting group against a polar nitrile-ether core. This guide moves beyond static data, offering a dynamic framework for solvent selection in process R&D.

Chemical Structure & Properties[6][7][8][9]

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- IUPAC Name: **2-[(4-Methoxyphenyl)methoxy]acetonitrile**[1]
- Common Names: (4-Methoxybenzyloxy)acetonitrile; PMB-glycolonitrile
- CAS Number: 1020944-81-3 (Note: Distinct from (4-methoxyphenyl)acetonitrile, CAS 104-47-2)
- Molecular Formula: C

  H

  NO
- Molecular Weight: 177.20 g/mol

Structural Analysis for Solubility Prediction:

- Lipophilic Domain: The p-methoxybenzyl (PMB) ring provides significant non-polar character, driving solubility in aromatic and chlorinated solvents.
- Polar Domain: The nitrile (-CN) and ether (-O-) linkages create local dipoles, facilitating interaction with polar aprotic solvents (e.g., THF, EtOAc).
- Hydrogen Bonding: The molecule acts purely as a Hydrogen Bond Acceptor (HBA) with no donor sites, severely limiting water solubility while enhancing solubility in protic solvents like alcohols.

Solubility Landscape

The following solubility profile is derived from structural analysis, Hansen Solubility Parameter (HSP) principles, and standard isolation protocols for PMB-ethers.

Predicted Solubility Data

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Solvent Class	Representative Solvents	Predicted Solubility	Interaction Mechanism	Process Application
Chlorinated	Dichloromethane (DCM), Chloroform	Very High (>500 mg/mL)	Dipole-dipole & dispersion forces.	Extraction (Preferred organic phase)
Polar Aprotic	Ethyl Acetate (EtOAc), THF, Acetone	High (>200 mg/mL)	Dipole interactions with nitrile/ether.	Reaction Medium / Chromatography
Polar Protic	Methanol, Ethanol, Isopropanol	High (Temp. dependent)	H-bonding (Solvent donor -> Solute acceptor).	Crystallization (if solid) / Solvent exchange
Aromatic	Toluene, Benzene	Moderate to High	- stacking with PMB ring.	Reaction Medium (High temp)
Aliphatic	Hexane, Heptane, Cyclohexane	Low / Partial	Weak dispersion forces only.	Anti-Solvent / Wash solvent
Aqueous	Water, Brine	Insoluble (<1 mg/mL)	Hydrophobic effect dominates polar groups.	Aqueous Wash (Impurity removal)

Thermodynamic Considerations ("Oiling Out")

This compound often exists as a low-melting solid or viscous oil. In aliphatic solvents (Hexane/Heptane), it poses a significant risk of "oiling out"—forming a second liquid phase rather than precipitating as a crystalline solid.

- Mitigation: Use a "seed" crystal if available, or employ a hybrid solvent system (e.g., Toluene/Heptane) to maintain a single phase until supersaturation is controlled.

Experimental Protocols

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Since batch-specific purity affects solubility, empirical determination is required for critical process steps.

Protocol: Gravimetric Solubility Screening

Use this protocol to determine precise saturation limits (mg/mL).

Reagents: High-purity test solvent, **2-[(4-Methoxyphenyl)methoxy]acetonitrile** sample.
Equipment: HPLC vials, analytical balance, temperature-controlled shaker.

- Preparation: Weigh ~100 mg of the compound into a tared 4 mL vial.
- Addition: Add the test solvent in 100 µL increments at 25°C.
- Equilibration: Vortex/sonicate for 5 minutes after each addition.
- Observation:
  - Clear Solution: Soluble.[2][3][4][5] Record volume.
  - Turbid/Solid remains: Add more solvent.
- Quantification: If 2.0 mL is added and solid remains, filter the supernatant, evaporate a known volume, and weigh the residue to calculate

  .

Visualization: Solubility Screening Workflow

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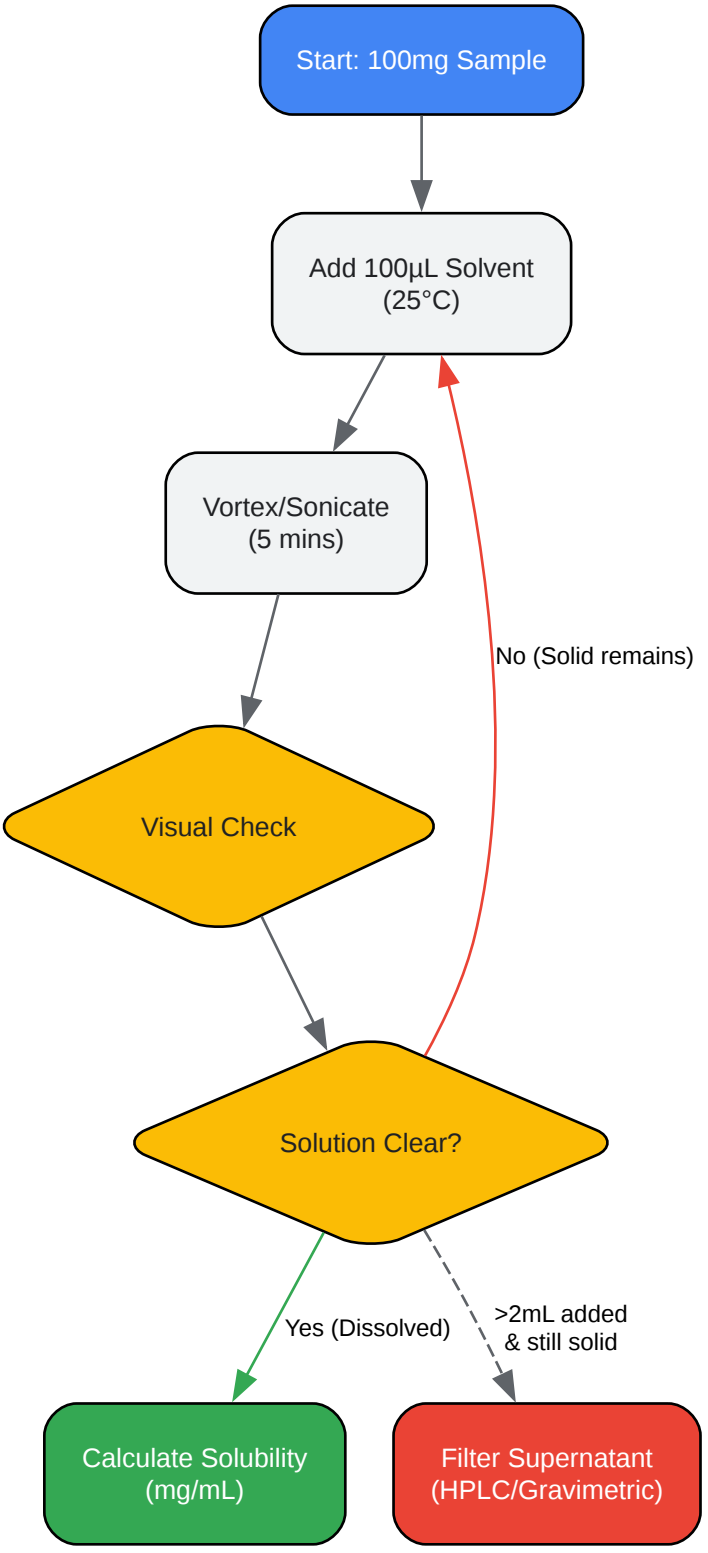

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Caption: Step-by-step workflow for gravimetric solubility determination in process environments.

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Process Applications

Extraction Strategy (Work-up)

The compound's lipophilicity (estimated LogP ~1.5 - 2.0) makes it ideal for extraction from aqueous reaction mixtures.

- Recommended System:DCM / Water or EtOAc / Water.
- Protocol:
  - Quench reaction with water/brine.
  - Extract with DCM (3x volumes). The nitrile will partition >99% into the organic phase.
  - Wash organic phase with NaHCO

    (if acidic byproducts exist) and Brine to remove residual water.

Chromatography (Purification)

The polarity provided by the nitrile group allows for effective separation on silica gel.

- Stationary Phase: Silica Gel (SiO

).
- Mobile Phase: Hexane/Ethyl Acetate gradient.
  - Starting: 95:5 Hexane:EtOAc (Compound retains).
  - Eluting: 80:20 to 60:40 Hexane:EtOAc (Compound elutes).
  - Note: The PMB group is UV active (absorbs strongly at 254 nm), making UV detection easy.

Visualization: Solvent Selection Decision Tree

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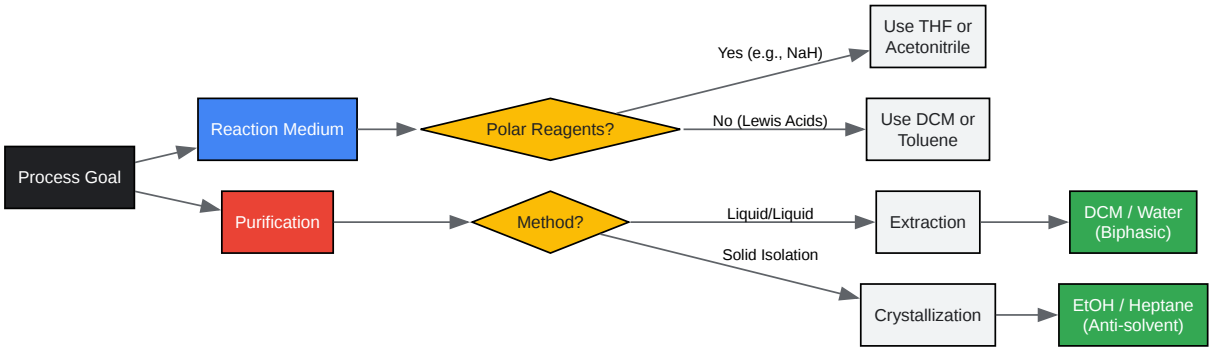

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Caption: Decision tree for selecting the optimal solvent system based on the operational unit (Reaction vs. Purification).

Safety & Handling (MSDS Highlights)

While specific toxicological data for this intermediate may be sparse, handle as a Nitrile and Benzyl Ether.

- Acute Toxicity: Treat as toxic if swallowed/inhaled (releases cyanide ions upon metabolic oxidation).
- Skin Absorption: Likely high due to lipophilic PMB group. Wear Nitrile gloves.
- Incompatibility:
  - Strong Acids: Will cleave the PMB ether linkage (deprotection).
  - Strong Oxidizers: Will oxidize the benzylic carbon.
  - Strong Bases: The

    -protons next to the nitrile are acidic (

    ~25); strong bases (LDA, NaH) will deprotonate this position.

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